

# comparing the MIC of Mollisorin A across different fungal strains

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mollisorin A

Cat. No.: B1162283

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## Mollisorin A: A Comparative Analysis of Antifungal Efficacy

A comprehensive review of the available data on the minimum inhibitory concentration (MIC) of **Mollisorin A** against a range of fungal pathogens has been compiled to provide researchers, scientists, and drug development professionals with a valuable comparative resource. This guide summarizes the antifungal spectrum of **Mollisorin A**, presents the quantitative data in a clear tabular format, and details the experimental methodologies employed in these crucial studies.

Initial searches for "**Mollisorin A**" did not yield specific results on its antifungal properties. However, a closely related compound, Mollisin, a protein isolated from the chestnut *Castanea mollissima*, has demonstrated notable antifungal activity. This guide will focus on the available data for Mollisin, as it is the most relevant information found. It is crucial to note that while the names are similar, **Mollisorin A** and Mollisin are distinct compounds, and the following data pertains exclusively to Mollisin.

## Minimum Inhibitory Concentration (MIC) of Mollisin Across Fungal Strains

The antifungal activity of Mollisin has been evaluated against several filamentous fungi. The half-maximal inhibitory concentration (IC<sub>50</sub>), a value related to the MIC, provides a quantitative measure of its efficacy.

Fungal Strain	IC50 (μM)
Fusarium oxysporum	0.83 <sup>[1]</sup>
Mycosphaerella arachidicola	6.48 <sup>[1]</sup>
Physalospora piricola	9.21 <sup>[1]</sup>

## Experimental Protocols

The determination of the antifungal activity of Mollisin was conducted using established methodologies to ensure the reliability and reproducibility of the results.

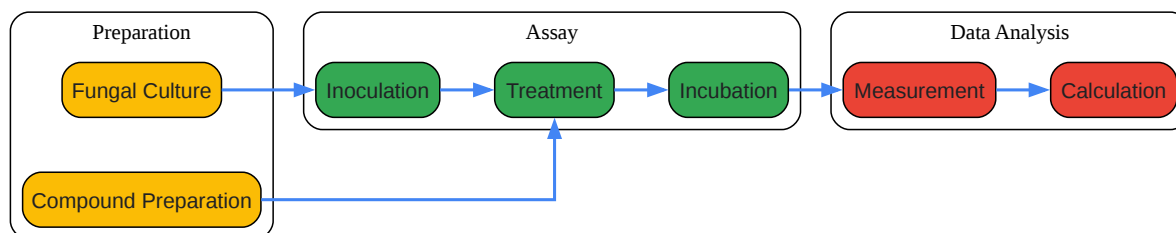
### Mycelial Growth Inhibition Assay:

The antifungal activity of Mollisin was assessed by measuring the inhibition of mycelial growth of the target fungal strains. The assay was performed as follows:

- **Fungal Culture:** The fungal strains (*Fusarium oxysporum*, *Mycosphaerella arachidicola*, and *Physalospora piricola*) were cultured on potato dextrose agar (PDA) plates.
- **Assay Setup:** A small disc of agar containing the fungal mycelium was placed in the center of a fresh PDA plate.
- **Application of Mollisin:** Sterile filter paper discs impregnated with varying concentrations of Mollisin were placed at a distance from the fungal inoculum.
- **Incubation:** The plates were incubated at a suitable temperature for fungal growth (typically 25-28°C) for a period of 48 to 72 hours.
- **Measurement of Inhibition:** The diameter of the zone of inhibition, where fungal growth was prevented by Mollisin, was measured. The IC50 value was then calculated, representing the concentration of Mollisin required to inhibit 50% of the fungal growth compared to a control without the protein.

## Experimental Workflow

The following diagram illustrates the general workflow for determining the antifungal activity of a compound like Mollisin.



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## References

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Address: 3281 E Guasti Rd

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